

An In-depth Technical Guide to the Physicochemical Properties of 2-Heptanol

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Compound of Interest

Compound Name: 2-Heptanol

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Introduction

2-Heptanol, a secondary alcohol with the chemical formula $C_7H_{16}O$, is a colorless liquid with a mild, slightly fruity odor.^[1] It is an important chemical intermediate and solvent with applications in various fields, including the synthesis of fragrances, flavorings, and pharmaceuticals. This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Heptanol**, detailed experimental protocols for their determination, and visualizations of key chemical transformations.

Physicochemical Properties

The key physicochemical properties of **2-Heptanol** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of 2-Heptanol

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ O	[1]
Molecular Weight	116.20 g/mol	[1]
Appearance	Clear, colorless liquid	[1]
Odor	Mild alcohol odor	[1]
Boiling Point	158-162 °C	[1]
Melting Point	-30.15 °C	
Density	0.817 g/mL at 25 °C	
Solubility in Water	3.27 g/L	
Solubility in Organic Solvents	Soluble in ethanol and ether	[1]
Vapor Pressure	1.6 hPa at 25 °C	
Vapor Density	4.0 (Air = 1)	[1]
Refractive Index (n ²⁰ /D)	1.420 - 1.422	[1]
Flash Point	59 °C (closed cup)	
Viscosity	3.955 mPa·s	

Table 2: Chemical and Safety Information for 2-Heptanol

Property	Value	Reference
IUPAC Name	Heptan-2-ol	[1]
CAS Number	543-49-7	
Chirality	Chiral, exists as (R)- and (S)-enantiomers	
Reactivity	Reacts with strong oxidizing agents and strong acids. Flammable.	
Hazard Statements	H226 (Flammable liquid and vapor), H312 (Harmful in contact with skin), H319 (Causes serious eye irritation)	
Precautionary Statements	P210, P280, P303+P361+P353, P305+P351+P338	

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of **2-Heptanol** are provided below. These protocols are adapted from standard laboratory procedures for organic compounds.

Determination of Boiling Point (Microscale Method)

This method is suitable for small sample volumes.

Materials:

- **2-Heptanol** sample
- Capillary tube (sealed at one end)
- Thermometer

- Small test tube
- Rubber band
- Heating apparatus (e.g., oil bath or melting point apparatus with a heating block)

Procedure:

- Attach the small test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- Add a small amount of **2-Heptanol** to the test tube (approximately 0.5 mL).
- Place the capillary tube, open end down, into the **2-Heptanol** in the test tube.
- Heat the apparatus gradually.
- Observe the capillary tube. A steady stream of bubbles will emerge from the open end as the liquid is heated.
- Continue heating until the bubbling is rapid and continuous.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.
- Record the temperature. For accuracy, repeat the measurement.

Determination of Density (Pycnometer Method)

A pycnometer (or density bottle) is used for precise measurement of liquid density.

Materials:

- **2-Heptanol** sample
- Pycnometer with a stopper and a capillary opening

- Analytical balance
- Distilled water
- Thermostat bath

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer and record its mass (m_1).
- Fill the pycnometer with distilled water and insert the stopper. Ensure the capillary is filled and there are no air bubbles.
- Place the filled pycnometer in a thermostat bath at a constant temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- Carefully wipe dry the outside of the pycnometer and weigh it. Record the mass (m_2).
- Empty the pycnometer, dry it completely, and then fill it with **2-Heptanol**.
- Repeat steps 4 and 5 for the **2-Heptanol** sample and record the mass (m_3).
- Calculate the density of **2-Heptanol** using the following formula: Density of **2-Heptanol** = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the measurement temperature}$.

Determination of Solubility in Water (Shake-Flask Method)

This method is used to determine the concentration of a saturated solution.

Materials:

- **2-Heptanol** sample
- Distilled water

- Conical flasks with stoppers
- Shaker or magnetic stirrer
- Analytical technique for concentration measurement (e.g., Gas Chromatography)

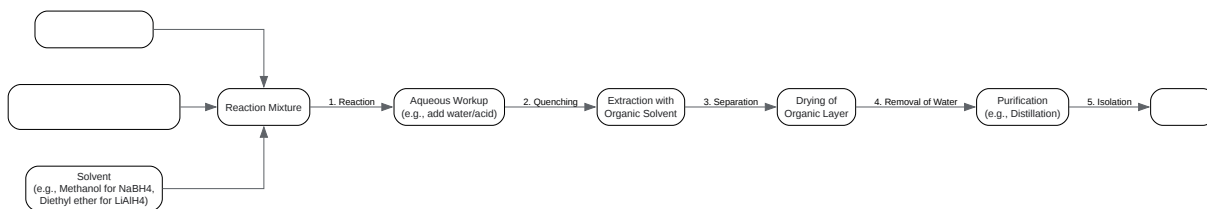
Procedure:

- Add an excess amount of **2-Heptanol** to a known volume of distilled water in a conical flask.
- Stopper the flask and place it in a shaker or on a magnetic stirrer at a constant temperature.
- Agitate the mixture for a sufficient time to ensure equilibrium is reached (e.g., 24 hours).
- Allow the mixture to stand undisturbed to allow the undissolved **2-Heptanol** to separate.
- Carefully withdraw a sample from the aqueous phase, ensuring no undissolved droplets are included.
- Determine the concentration of **2-Heptanol** in the aqueous sample using a suitable analytical method like Gas Chromatography. This concentration represents the solubility of **2-Heptanol** in water at that temperature.

Mandatory Visualizations

Synthesis of 2-Heptanol

A common laboratory synthesis of **2-Heptanol** involves the reduction of 2-heptanone. The following diagram illustrates the workflow of this synthesis.

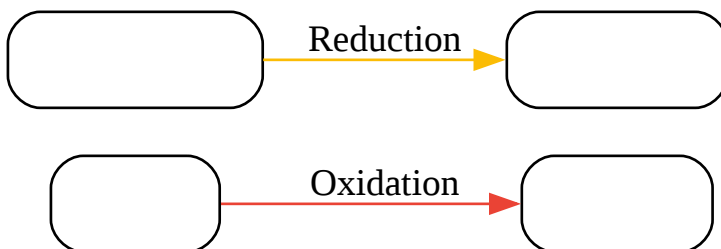


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Caption: Workflow for the synthesis of **2-Heptanol** via reduction of 2-heptanone.

Oxidation of 2-Heptanol to 2-Heptanone

2-Heptanol, being a secondary alcohol, can be oxidized to a ketone, 2-heptanone. This is a common transformation in organic synthesis.

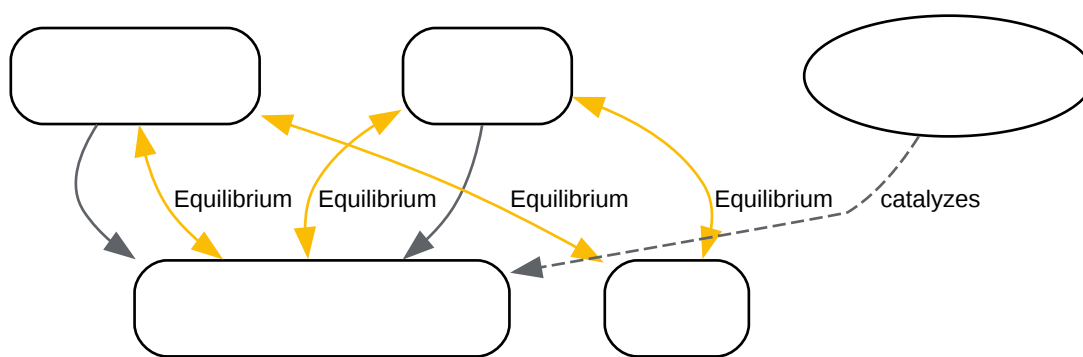


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Caption: Oxidation of **2-Heptanol** to 2-Heptanone.

Fischer Esterification of 2-Heptanol

2-Heptanol can react with a carboxylic acid in the presence of an acid catalyst to form an ester and water. This reversible reaction is known as Fischer esterification.



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Caption: Fischer esterification of **2-Heptanol** with a carboxylic acid.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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